

4-[2-(Dimethylamino)ethyl]morpholine safety and handling precautions

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Compound of Interest

Compound Name: 4-[2-(Dimethylamino)ethyl]morpholine

Cat. No.: B1585578

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An In-depth Technical Guide to the Safe Handling of 4-[2-(Dimethylamino)ethyl]morpholine

Executive Summary






This document provides a comprehensive technical guide on the safety and handling protocols for **4-[2-(Dimethylamino)ethyl]morpholine** (CAS No. 4385-05-1). As a morpholine derivative, this compound is utilized in various organic synthesis and pharmaceutical development processes[1]. While specific toxicological data for this exact molecule is limited, its structural similarity to other aminoethylmorpholines and the broader morpholine class of chemicals necessitates a stringent and proactive approach to safety. This guide, intended for researchers, chemists, and drug development professionals, synthesizes available data with established best practices for handling corrosive and hazardous amine compounds. The core principle of this guide is risk mitigation through a deep understanding of the compound's potential hazards, the implementation of robust engineering and administrative controls, and the correct use of personal protective equipment (PPE).

Hazard Identification and GHS Classification

Understanding the hazard profile of **4-[2-(Dimethylamino)ethyl]morpholine** is the foundation of its safe use. The primary documented hazard is its potential to cause severe and permanent damage to the eyes[2]. Based on the known properties of structurally similar compounds, such as 4-(2-Aminoethyl)morpholine, it is prudent to assume it is also corrosive to the skin, harmful if swallowed or in contact with skin, and may cause respiratory irritation[3].

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Hazard Statement	Pictogram
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[2]	 alt text
Acute Toxicity, Dermal (Inferred)	Category 3	H311: Toxic in contact with skin[3]	 alt text
Skin Corrosion/Irritation (Inferred)	Category 1B	H314: Causes severe skin burns and eye damage[3][4]	 alt text
Acute Toxicity, Oral (Inferred)	Category 4	H302: Harmful if swallowed[3][4]	 alt text
STOT - Single Exposure (Inferred)	Category 3	H335: May cause respiratory irritation[3][5]	 alt text

Note: Classifications marked with "Inferred" are based on the hazard profile of the closely related compound 4-(2-Aminoethyl)morpholine and should be applied as a precautionary measure.

Physical and Chemical Properties

Proper handling and storage protocols are directly influenced by the compound's physical properties.

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ N ₂ O	[1]
Molecular Weight	158.24 g/mol	[1]
Appearance	Liquid	[6]
Density	0.925 g/mL at 25 °C	[1][7]
Boiling Point	93-94 °C at 20 mm Hg	[1][7]
Flash Point	168 °F (75.6 °C)	[7]
Refractive Index (n _{20/D})	1.4582	[1][7]

Exposure Controls and Personal Protective Equipment (PPE)

The primary objective when handling **4-[2-(Dimethylamino)ethyl]morpholine** is to prevent all routes of exposure—dermal, ocular, and inhalation. This is achieved through a multi-layered approach combining engineering controls and appropriate PPE.

Engineering Controls

- **Ventilation:** All manipulations of this compound must be performed within a certified chemical fume hood to control vapor inhalation[3][6]. The ventilation system should be regularly monitored to ensure it maintains a negative pressure and adequate face velocity.
- **Safety Stations:** Eyewash stations and safety showers must be readily accessible and located in close proximity to the workstation where the chemical is handled[3][8][9]. These stations should be tested weekly.

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact. Wear protective gloves, clothing, and eye/face protection at all times when handling this substance[2][4].

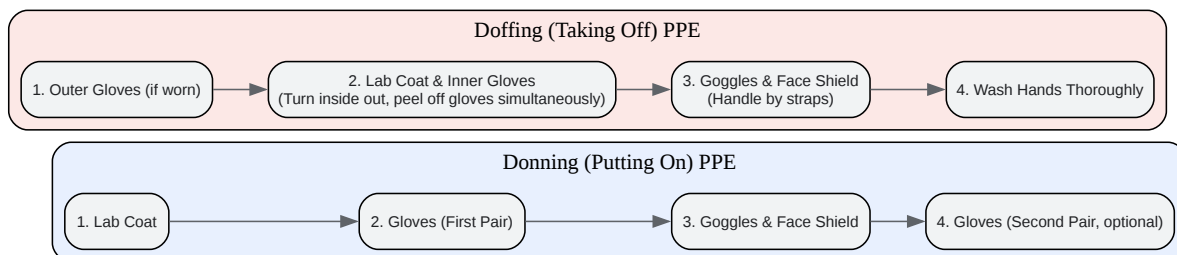
- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166 regulations[3][8]. In addition, a full-face shield

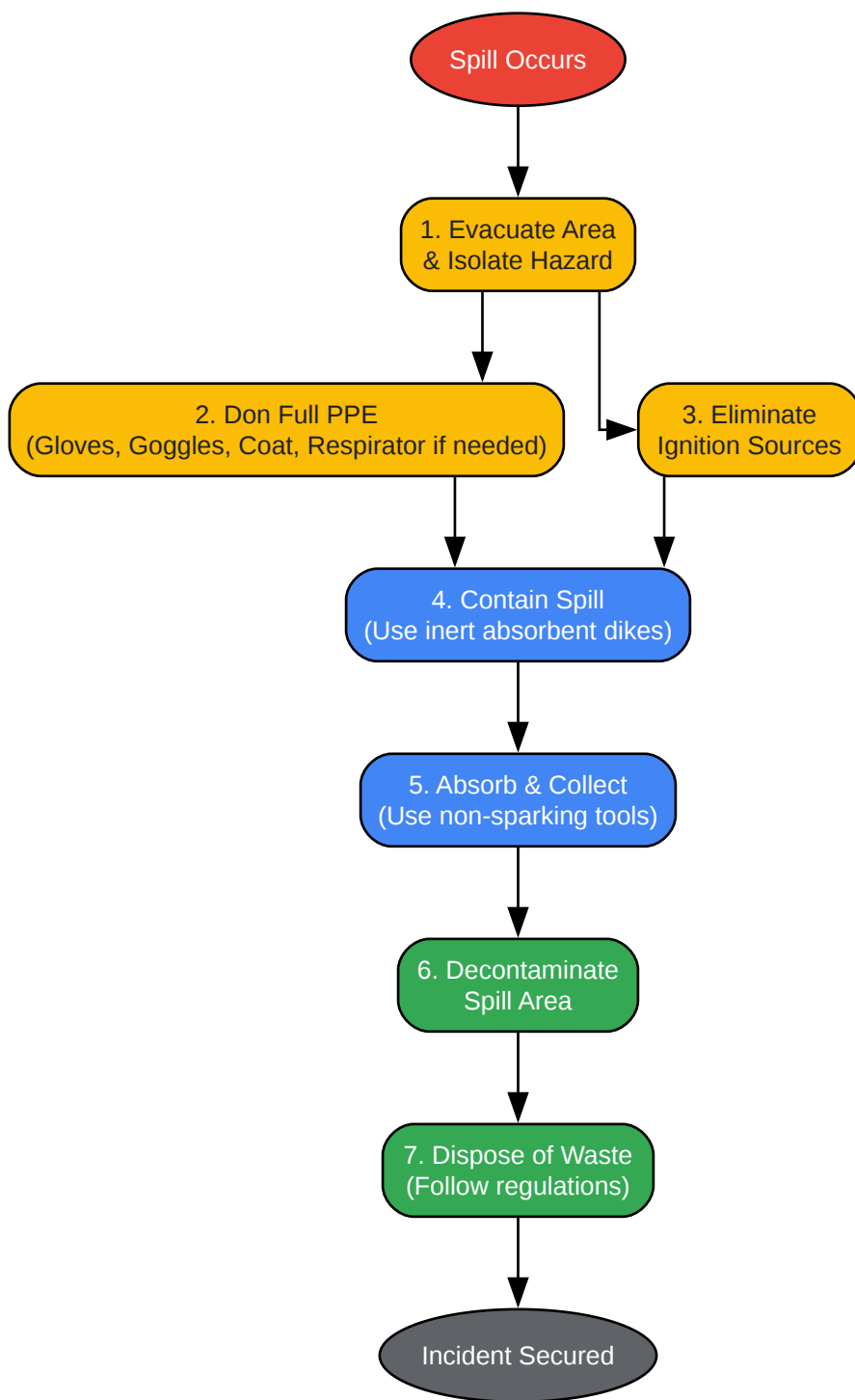
should be worn when there is a risk of splashing.

- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile or neoprene rubber[9]. Always inspect gloves for tears or punctures before use and practice proper glove removal technique to avoid skin contact.
 - Lab Coat/Apron: A chemically resistant lab coat is mandatory. For larger quantities or tasks with a higher splash risk, a rubber or neoprene apron should be worn over the lab coat.
- Respiratory Protection: If engineering controls fail or for certain emergency situations, a full-face respirator with an appropriate organic vapor cartridge (e.g., type ABEK per EN 14387) may be necessary[6].

Protocol 1: PPE Donning and Doffing Sequence

The causality behind the sequence is to create a barrier from the "outside in" when donning and to remove the most contaminated items first (from the "inside out") when doffing to prevent self-contamination.





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